

Personal protective equipment for handling Methyl 2,5-dihydroxycinnamate

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Compound of Interest

Compound Name: Methyl 2,5-dihydroxycinnamate

Cat. No.: B013695

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Essential Safety and Handling Guide for Methyl 2,5-dihydroxycinnamate

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, application, and disposal of **Methyl 2,5-dihydroxycinnamate**, a potent EGFR kinase inhibitor.

This document provides crucial safety and logistical information for the laboratory use of **Methyl 2,5-dihydroxycinnamate** (CAS 63177-57-1). Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure research environment.

Personal Protective Equipment (PPE) and Immediate Safety Measures

Methyl 2,5-dihydroxycinnamate is classified as a hazardous substance. Strict adherence to PPE protocols is mandatory to prevent exposure.

Recommended Personal Protective Equipment:

Protection Type	Specific Recommendations
Eye/Face Protection	Chemical safety goggles or a face shield are required.
Hand Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber).
Skin and Body Protection	A lab coat, long-sleeved clothing, and closed-toe shoes are mandatory. For larger quantities or risk of splashing, chemical-resistant overalls and boots should be considered.
Respiratory Protection	In case of dust or aerosol generation, a NIOSH-approved respirator with an appropriate particulate filter is necessary.

First Aid Measures:

Exposure Route	Immediate Action
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Operational Plan for Safe Handling

A systematic approach to handling **Methyl 2,5-dihydroxycinnamate** from receipt to disposal is critical for safety and experimental integrity.

Step-by-Step Handling Protocol:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
 - For long-term storage, a temperature of -20°C is recommended for the solid powder to maintain stability.^[1]
- Preparation of Stock Solutions:
 - All handling of the solid compound should be performed in a chemical fume hood to avoid inhalation of dust.
 - To prepare a stock solution, dissolve **Methyl 2,5-dihydroxycinnamate** in a suitable solvent such as Dimethyl Sulfoxide (DMSO) or Ethanol.^{[1][2]} For example, a 10 mg/mL stock solution can be prepared in ethanol with sonication to aid dissolution.^[1]
 - Once in solution, it is recommended to aliquot and store at -80°C for up to six months to prevent degradation from repeated freeze-thaw cycles.^[2]
- Use in Experiments:
 - When diluting the stock solution for experiments, use appropriate personal protective equipment.
 - Ensure all work is conducted in a well-ventilated area, preferably a fume hood.
 - Avoid contact with skin and eyes.
- Spill Management:

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- For solid spills, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

Proper disposal of **Methyl 2,5-dihydroxycinnamate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste:
 - Dispose of unused **Methyl 2,5-dihydroxycinnamate** and any contaminated materials (e.g., pipette tips, gloves) as hazardous chemical waste.
 - The compound may be dissolved in a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.
- Container Disposal:
 - Empty containers should be triple-rinsed with a suitable solvent (e.g., ethanol or acetone). The rinsate should be collected and disposed of as hazardous waste.
 - Once decontaminated, the container can be disposed of according to local regulations.
- Regulatory Compliance:
 - All disposal activities must be in accordance with federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

Quantitative Data Summary

The following table summarizes key quantitative information for **Methyl 2,5-dihydroxycinnamate**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₄	PubChem
Molecular Weight	194.18 g/mol	PubChem
CAS Number	63177-57-1	PubChem
Appearance	Light brown to brown solid	MedChemExpress
Solubility	DMSO: 125 mg/mL (643.73 mM); Ethanol: 10 mg/mL (51.5 mM)	MedChemExpress, TargetMol
Storage (Solid)	-20°C for up to 3 years	TargetMol, MedChemExpress
Storage (In Solvent)	-80°C for up to 6 months	TargetMol, MedChemExpress

Experimental Protocol: Inhibition of Tyrosine Phosphorylation and Calcium Mobilization in Human Platelets

Methyl 2,5-dihydroxycinnamate has been shown to inhibit tyrosine kinase activity, which plays a crucial role in platelet activation. The following is a representative protocol for assessing its inhibitory effects on agonist-induced protein tyrosine phosphorylation and intracellular calcium mobilization in human platelets, based on published research.

Materials:

- **Methyl 2,5-dihydroxycinnamate**
- DMSO (for stock solution)
- Human platelet-rich plasma (PRP)

- Platelet agonist (e.g., Thrombin, ADP)
- Fura-2 AM (for calcium measurement)
- Tyrode's buffer
- Lysis buffer
- Anti-phosphotyrosine antibody
- SDS-PAGE and Western blotting reagents
- Fluorometer or fluorescence plate reader

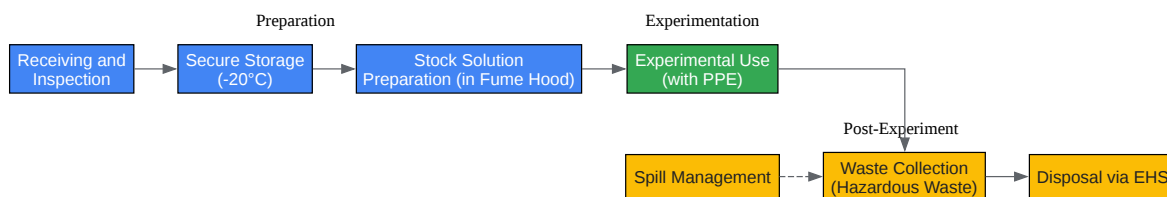
Procedure:

- Preparation of Platelets:
 - Isolate human platelets from whole blood by centrifugation to obtain platelet-rich plasma (PRP).
 - For calcium measurements, incubate the platelets with Fura-2 AM in Tyrode's buffer to load the fluorescent indicator.
- Inhibitor Treatment:
 - Prepare a stock solution of **Methyl 2,5-dihydroxycinnamate** in DMSO.
 - Pre-incubate the platelet suspension with the desired concentration of **Methyl 2,5-dihydroxycinnamate** or vehicle (DMSO) for a specified time (e.g., 30 minutes) at 37°C.
- Agonist Stimulation:
 - Add a platelet agonist (e.g., thrombin or ADP) to the platelet suspension to induce activation.
- Measurement of Intracellular Calcium:

- Immediately after agonist addition, measure the fluorescence of the Fura-2-loaded platelets at excitation wavelengths of 340 nm and 380 nm, and an emission wavelength of 505 nm.
- The ratio of fluorescence at 340 nm to 380 nm is proportional to the intracellular calcium concentration.
- Analysis of Protein Tyrosine Phosphorylation:
 - At desired time points after agonist stimulation, stop the reaction by adding lysis buffer.
 - Separate the protein lysates by SDS-PAGE.
 - Transfer the proteins to a PVDF membrane.
 - Probe the membrane with an anti-phosphotyrosine antibody to detect phosphorylated proteins.
 - Use a suitable detection method (e.g., chemiluminescence) to visualize the protein bands.
- Data Analysis:
 - Compare the levels of intracellular calcium and protein tyrosine phosphorylation in platelets treated with **Methyl 2,5-dihydroxycinnamate** to the vehicle-treated controls.
 - A reduction in the agonist-induced calcium signal and the intensity of phosphorylated protein bands indicates inhibitory activity.

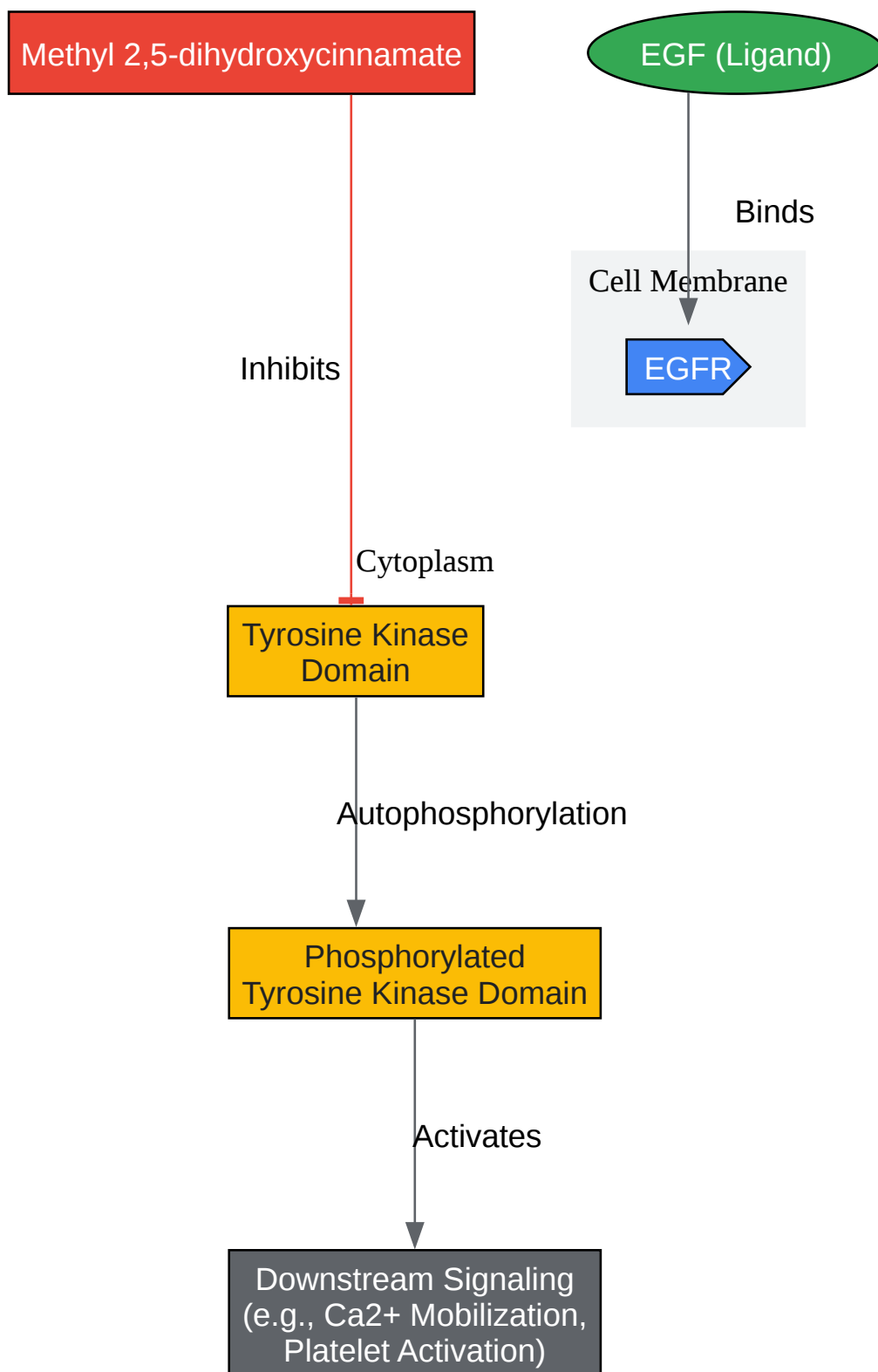
Visual Diagrams

The following diagrams illustrate the safe handling workflow and the inhibitory mechanism of **Methyl 2,5-dihydroxycinnamate**.



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Caption: Workflow for the safe handling of **Methyl 2,5-dihydroxycinnamate**.



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Caption: Inhibition of EGFR signaling by **Methyl 2,5-dihydroxycinnamate**.

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References

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- 2. medchemexpress.com [medchemexpress.com]
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